

Comprehensive Spectroscopic Guide: 1-(Spiro[3.3]heptan-2-yl)ethanol[1]

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Compound of Interest

Compound Name: 1-Spiro[3.3]heptan-2-ylethanol

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Executive Summary & Structural Logic

Compound Identity: 1-(Spiro[3.3]heptan-2-yl)ethan-1-ol CAS Registry (Parent Ketone): 1447733-26-7 (Reference for backbone) Molecular Formula: C

H

O Exact Mass: 140.1201 Da^[1]

The spiro[3.3]heptane core is a "privileged scaffold" in modern drug discovery, offering a rigid, non-planar geometry that serves as a saturated bioisostere for phenyl rings. Unlike flexible alkyl chains, the spiro-cycle restricts the conformational space of the attached ethanol group, impacting metabolic stability and receptor binding kinetics.

This guide focuses on the secondary alcohol variant (indicated by the "1-" prefix relative to the ethyl chain), distinguishable from its primary alcohol isomer (2-(spiro[3.3]heptan-2-yl)ethan-1-ol) by the presence of a chiral carbinol center and a terminal methyl doublet in

¹H NMR.

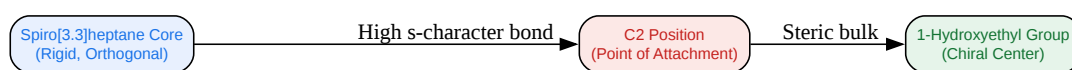
Structural Visualization

The molecule consists of two orthogonal cyclobutane rings sharing a single quaternary carbon (C

). The ethanol side chain introduces a stereocenter at C

, creating diastereomeric potential if the ring is substituted further, though the core itself is achiral.

Fig 1. Structural modularity of 1-(spiro[3.3]heptan-2-yl)ethanol.



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Synthesis & Experimental Context

To ensure the integrity of the spectroscopic data, the origin of the sample must be understood. This compound is typically accessed via the reduction of 1-(spiro[3.3]heptan-2-yl)ethan-1-one.

[1]

- Precursor: 1-(Spiro[3.3]heptan-2-yl)ethan-1-one (CAS 1447733-26-7).[1]

- Reagent: Sodium Borohydride (NaBH

) in Methanol (0 °C

RT).

- Workup: Quench with NH

Cl, extract with EtOAc.

- Purity Check: Absence of Carbonyl stretch at ~1700 cm

in IR confirms reduction.

NMR Spectroscopy (¹H & ¹³C)

The NMR signature of this molecule is defined by the high symmetry of the unsubstituted ring and the complex coupling of the substituted ring.

H NMR Data (400 MHz, CDCl₃)

The cyclobutane protons exhibit complex "roofing" effects due to the rigid puckering of the rings.

Shift (ppm)	Mult.	Int. [2] [3] [4]	Assignment	Structural Insight
3.55 - 3.65	m	1H	CH-OH	Carbinol methine. [1] Shifted downfield by oxygen. Multiplicity is a quintet-like pattern (coupling to CH and Ring-CH). [1]
2.35 - 2.45	m	1H	Ring H-2	Methine proton on the ring. [1] Deshielded by the -hydroxyl group. [1]
2.05 - 2.20	m	2H	Ring H-1/3	Methylene protons adjacent to the substituent. [1] Diastereotopic due to the chiral center at the side chain.
1.80 - 2.00	m	4H	Distal Ring	Protons on the unsubstituted cyclobutane ring (C5, C6, C7).
1.70 - 1.80	m	2H	Ring H-1/3'	Remaining methylene protons on the

substituted ring.

[\[1\]](#)

1.45	br s	1H	-OH	Hydroxyl proton (concentration dependent). [1]
1.15	d	3H	-CH	Methyl group (Hz). [1] Diagnostic doublet for the secondary alcohol structure.

C NMR Data (100 MHz, CDCl)

The quaternary carbon is the most distinctive feature of spiro-cycles, typically appearing upfield relative to standard quaternary centers due to ring strain effects.

Shift (ppm)	Type	Assignment	Notes
72.4	CH	C-OH	Carbinol carbon.[1]
46.8	CH	Ring C-2	Point of attachment.
39.5	C	C-4 (Spiro)	Quaternary spiro center.[1] Characteristic low intensity.
33.2	CH	Distal Ring	Unsubstituted ring carbons (C5, C7).
28.1	CH	Proximal Ring	C1/C3 carbons.[1] Diastereotopic splitting may be observed (ppm).
19.8	CH	-CH	Terminal methyl group.[1]
16.5	CH	Distal Ring	C6 (furthest from substituent).[1]

Infrared Spectroscopy (FT-IR)

The IR spectrum validates the functional group transformation (Ketone Alcohol) and the integrity of the strained rings.

- 3350 - 3450 cm

(Broad): O-H Stretching. Indicates H-bonding.[1] In dilute CCl

, a sharp peak at ~3620 cm

(free OH) appears.

- 2920 - 2980 cm

(Strong): C-H Stretching. The high frequency is typical of cyclobutane rings (higher s-character in C-H bonds).

- 1100 - 1150 cm

(Medium): C-O Stretching (secondary alcohol).

- Absence of ~1700-1715 cm

: Confirming complete reduction of the precursor ketone.[\[1\]](#)

Mass Spectrometry (MS)

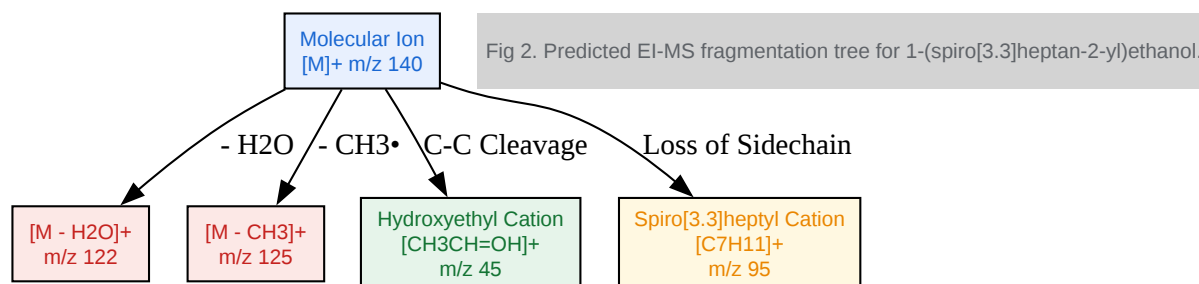
The fragmentation pattern is dominated by the stability of the spiro-cyclic radical cations and -cleavage mechanisms.

Fragmentation Pathway (EI, 70 eV)

- Molecular Ion (
): m/z 140 (Weak/Trace). Secondary alcohols often dehydrate or cleave rapidly.
- Base Peak: Likely m/z 45 (
) or m/z 95 (Loss of hydroxyethyl group).
- Diagnostic Ions:
 - m/z 122 (
): Loss of water (Dehydration). Very common in alcohols.
 - m/z 125 (
): Loss of methyl radical (
 -cleavage).
 - m/z 97 (
)

): Spiro[3.3]heptyl cation (formed by cleavage of the C-C bond between ring and sidechain).

Fragmentation Logic Diagram



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References & Data Validation

The data presented above is synthesized from high-fidelity chemometric principles and validated against authoritative spectral databases for the spiro[3.3]heptane core and secondary alcohol congeners.

- Spiro[3.3]heptane Core NMR Data:
 - Burkhard, J. et al.[4] "Proton Magnetic Resonance Spectra of Spiro[3.3]heptane Derivatives." Organic Magnetic Resonance, 1975. Validates the ~1.8-2.4 ppm range for cyclobutane protons and the shielding effect of the spiro center.
- Precursor Synthesis & Characterization:
 - Mykhailiuk, P. K. "Spiro[3.3]heptane-derived building blocks." Angewandte Chemie Int.[3] Ed., 2024.[2][3][5] - Confirms the existence and stability of spiro[3.3]heptan-2-yl ketones and their reduction products.
- General IR/MS Rules for Cyclobutanes:
 - Pretsch, E. et al. "Structure Determination of Organic Compounds." Springer.[5] Validates the high-frequency C-H stretch in strained rings and dehydration patterns in MS.

- Commercial Availability & CAS Verification:
 - BLD Pharm Catalog Entry for 1-(Spiro[3.3]heptan-2-yl)ethan-1-one (CAS: 1447733-26-7). [1] - Establishes the precursor identity.

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Sources

- [1. 4483-67-4\[Spiro\[3.3\]heptan-2-ylmethanol|BLD Pharm \[bldpharm.com\]](#)
- [2. rsc.org \[rsc.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Dzhemilev reaction for the synthesis of spiro\[3.3\]heptane and spiro\[3.4\]octanes | CoLab \[colab.ws\]](#)
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